

Methods for preparing stable Nystatin stock solutions

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Compound of Interest

Compound Name: Nystatin
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Nystatin Stock Solution Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed protocols, frequently asked questions, and troubleshooting advice for preparing and storing stable **Nystatin** stock solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **Nystatin** and what is its primary use in a laboratory setting? **Nystatin** is a polyene antifungal antibiotic produced by *Streptomyces noursei*.^{[1][2]} Its primary function is to act against a wide variety of yeasts and fungi, most notably *Candida* species. In laboratory and cell culture applications, it is used to prevent fungal contamination. **Nystatin** works by binding to ergosterol, a key component of fungal cell membranes, which increases the membrane's permeability and leads to the leakage of intracellular components and eventual cell death.^[1] It has no activity against bacteria.

Q2: What are the recommended solvents for preparing **Nystatin** stock solutions? **Nystatin** is very slightly soluble in water, so it is often prepared as an aqueous suspension.^{[1][2]} For

creating a true solution, organic solvents are necessary. Dimethyl sulfoxide (DMSO) is commonly used, dissolving **Nystatin** up to 5 mg/mL to yield a clear, bright yellow solution. It is also freely soluble in dimethylformamide (DMF) and formamide. Other solvents like methanol and ethylene glycol can also dissolve **Nystatin** to varying degrees.

Q3: What is a typical concentration for a **Nystatin** stock solution? For cell culture, a stock suspension of 50 mg/mL in sterile water can be prepared.[1] Alternatively, a 25 mg/mL stock solution can be made using 100% DMSO.[3] The final working concentration in tissue culture media is typically around 50 mg/L.[1]

Q4: How should **Nystatin** powder and stock solutions be stored to ensure stability? **Nystatin** powder is hygroscopic and sensitive to heat, light, moisture, and air.[1][2][4][5] It should be stored in a tightly sealed, light-resistant container at -20°C for long-term stability.[6]

- DMSO-based stock solutions should be made fresh daily for optimal performance.[3]
- Aqueous suspensions (e.g., 50 mg/mL) can be aliquoted and stored frozen at -20°C for up to 3-4 months.[1][6]

Q5: What is the stability of **Nystatin** under different conditions? **Nystatin**'s stability is highly dependent on its environment:

- Aqueous solutions/suspensions begin to lose activity shortly after preparation at room temperature.[7]
- In tissue culture media, it is stable for up to three days at 37°C.[1]
- It is labile at extreme pH levels (pH 2 and pH 9) but is more stable in moderately alkaline media or at a pH between 6.0 and 8.0.[8]
- Decomposition is accelerated by heat, light, and oxygen.[7]

Q6: Can I sterilize my **Nystatin** stock solution by autoclaving or sterile filtering? No, it is not recommended to autoclave or sterile filter **Nystatin** solutions or suspensions. **Nystatin** is thermolabile, and heat from autoclaving will cause it to decompose.[2] Sterile filtering is also not advised, likely due to the potential for the compound to bind to the filter membrane or due

to the viscosity of concentrated solutions. Aseptic techniques should be used during preparation.

Q7: What are the visible signs of **Nystatin** degradation? The primary sign of degradation is a loss of antifungal activity, meaning it will fail to prevent fungal contamination in cell cultures.[9] Significant degradation occurs under acidic, alkaline, and oxidative stress conditions.[10] While there may not be obvious visual cues initially, prolonged exposure to light, heat, or improper pH will result in reduced potency.[5][10]

Troubleshooting Guide

Problem: My **Nystatin** powder is not dissolving in the solvent.

- Cause: **Nystatin** is almost insoluble in water.[2] Attempting to make a high-concentration aqueous solution will result in a suspension, not a clear solution.
- Solution:
 - For a true solution, use an appropriate organic solvent such as DMSO or DMF. Ensure you are not exceeding the solubility limit (e.g., 5 mg/mL in DMSO).
 - If preparing an aqueous stock, you are creating a suspension. Ensure vigorous mixing or vortexing to create a uniform dispersion before taking an aliquot.[3]
 - For aqueous suspensions, a concentration of 50 mg/mL is standard.[1]

Problem: My prepared **Nystatin** stock solution is cloudy or has formed a precipitate.

- Cause: If using an aqueous solvent, cloudiness is expected as it forms a suspension. If a precipitate forms in a DMSO stock upon storage or after dilution into cold aqueous media, the **Nystatin** may be coming out of solution.
- Solution:
 - For aqueous suspensions, always shake well before each use to ensure it is uniformly dispersed.[11][12]

- For DMSO stocks, ensure the stock is fully dissolved at room temperature before aliquoting. When diluting into your final medium, add the **Nystatin** stock to the medium (not the other way around) and mix immediately to prevent localized precipitation.
- DMSO-based stocks should be made fresh to avoid issues related to long-term storage.[3]

Problem: I am still observing fungal contamination in my cell cultures after adding **Nystatin**.

- Cause: The **Nystatin** may have degraded due to improper preparation or storage.
- Solution:
 - Check Storage: Confirm that the **Nystatin** powder and stock solutions have been stored protected from light, heat, and moisture at the correct temperature (-20°C).[1][6]
 - Prepare Fresh Stock: **Nystatin** activity in aqueous solutions declines rapidly. Prepare a fresh stock solution, especially if using a DMSO-based stock, which should be made daily. [3]
 - Verify Concentration: Ensure the final concentration in your cell culture medium is sufficient. A typical minimum inhibitory concentration for most sensitive fungi ranges from 1.56 to 6.25 µg/ml. The recommended concentration for preventative use is often higher, at 50 mg/L.

Problem: My cells are showing signs of toxicity or are dying after I added the **Nystatin** solution.

- Cause: While **Nystatin** targets fungal ergosterol, high concentrations can have off-target effects on mammalian cells by interacting with cholesterol, leading to toxicity. The solvent itself (e.g., DMSO) can also be toxic at higher concentrations.
- Solution:
 - Confirm Dilution: Double-check your calculations to ensure you have diluted the stock solution correctly to the recommended final concentration (e.g., 50 mg/L).
 - Solvent Control: Run a control experiment where you add only the solvent (at the same final concentration) to your cells to determine if the toxicity is from the solvent rather than

the **Nystatin**.

- Titrate Concentration: If toxicity persists, try reducing the **Nystatin** concentration to the lowest effective level that still prevents fungal growth for your specific cell line.

Quantitative Data Summary

Parameter	Solvent/Condition	Value	Reference
Solubility	Dimethyl sulfoxide (DMSO)	5 mg/mL	
Dimethylformamide (DMF)	Freely Soluble		
Methanol (at 28°C)	11.2 mg/mL		
Ethylene Glycol (at 28°C)	8.75 mg/mL		
Ethanol (at 28°C)	1.2 mg/mL		
Water	Very slightly soluble / Insoluble	[1][2]	
Recommended Stock Conc.	In DMSO	25 mg/mL	[3]
In Water (Suspension)	50 mg/mL	[1]	
Recommended Working Conc.	In Cell Culture Media	50 mg/L	[1]
Storage Temperature	Powder (Long-term)	-20°C	[6]
Aqueous Suspension	-20°C	[1][6]	
Stability	Aqueous Suspension at RT	Loses activity soon after preparation	
Aqueous Suspension at -20°C	Up to 3-4 months	[1]	
In Tissue Culture Media at 37°C	Up to 3 days	[1]	
DMSO Stock Solution	Make fresh daily	[3]	
Optimal pH Range	In Aqueous Suspension	6.5 - 8.0	

Experimental Protocols

Protocol 1: Preparation of 25 mg/mL **Nystatin** Stock Solution in DMSO

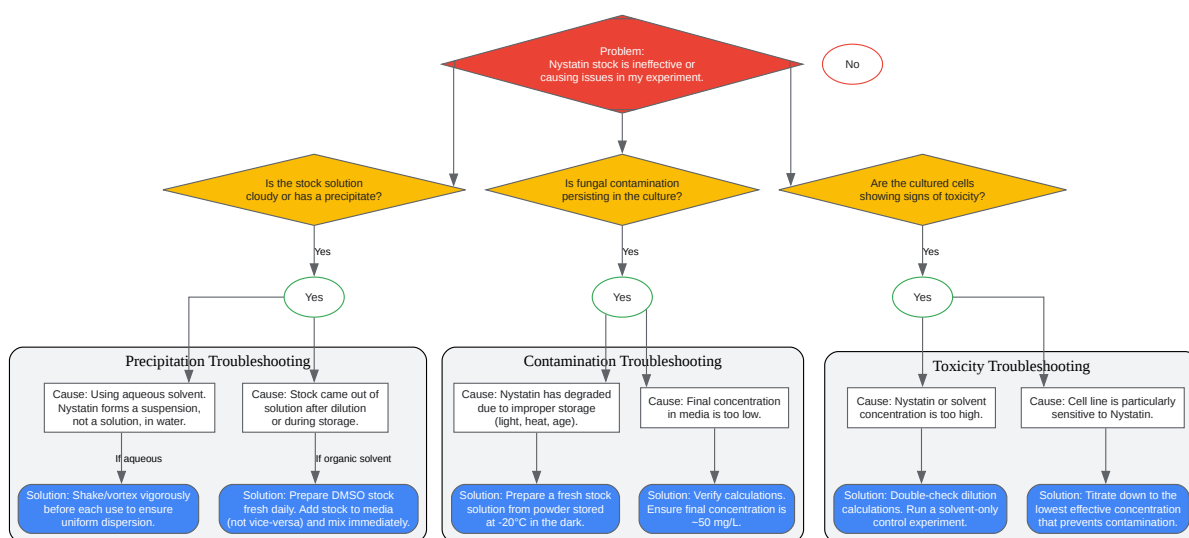
- Materials:
 - **Nystatin** powder (light-sensitive)
 - 100% Dimethyl sulfoxide (DMSO)
 - Sterile, light-protecting microcentrifuge tubes (e.g., amber or wrapped in aluminum foil)
 - Vortex mixer
- Procedure:
 - In a suitable weighing environment, weigh out the desired amount of **Nystatin** powder (e.g., 2.5 mg).[3] **Nystatin** is very light-sensitive, so perform this step away from direct light.[3]
 - Transfer the powder to a sterile, light-protected tube.
 - Add the appropriate volume of 100% DMSO to achieve a final concentration of 25 mg/mL (e.g., add 100 μ L of DMSO to 2.5 mg of **Nystatin**).[3]
 - Cap the tube tightly and vortex for approximately 30 seconds or until the powder is completely dissolved, resulting in a clear yellow solution.[3]
 - This stock solution should be prepared fresh before use.[3] Always wrap the tube in aluminum foil to protect it from light.[3]

Protocol 2: Preparation of 50 mg/mL **Nystatin** Stock Suspension in Water

- Materials:
 - **Nystatin** powder
 - Sterile, cell culture-grade water

- Sterile, conical tube (e.g., 15 mL or 50 mL)
- Vortex mixer or magnetic stirrer
- Procedure:
 - Using aseptic technique, weigh out the desired amount of **Nystatin** powder (e.g., 500 mg).
 - Transfer the powder into a sterile conical tube.
 - Add a small amount of sterile water and mix to create a paste. This prevents clumping.
 - Gradually add the remaining volume of sterile water to reach the final concentration of 50 mg/mL (e.g., bring the total volume to 10 mL for 500 mg of **Nystatin**).
 - Vortex vigorously for 1-2 minutes to ensure the powder is evenly suspended. The mixture will be opaque.
 - Dispense into single-use aliquots in sterile, light-protected tubes.
 - Store the aliquots at -20°C for up to 3-4 months.^[1] Before use, thaw an aliquot and vortex thoroughly to re-suspend the **Nystatin**.

Visualization



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Caption: Troubleshooting workflow for **Nystatin** stock solution preparation and use.

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